

An In-depth Technical Guide to the Physical Properties of Allyl Methyl Disulfide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Allyl methyl disulfide*

CAS No.: *2179-58-0*

Cat. No.: *B1223162*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **allyl methyl disulfide**, a significant organosulfur compound found in garlic and possessing various biological activities. The information is presented to support research, scientific analysis, and drug development endeavors.

Core Physical Properties

Allyl methyl disulfide is a colorless liquid and is recognized as one of the primary bioactive components in fresh garlic paste.[1][2] Its physical characteristics are crucial for understanding its behavior in various experimental and biological systems.

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **allyl methyl disulfide** compiled from various sources.

Physical Property	Value	Conditions	Source(s)
Boiling Point	30.00 - 33.00 °C	@ 20.00 mm Hg	[1][3]
	83.00 - 84.00 °C	@ 170.00 mm Hg	
	141.4 °C	@ 760 mm Hg	
Solubility	Slightly soluble	In water	[1]
Soluble	In alcohol		
477.1 mg/L (estimated)	In water @ 25 °C		

Experimental Protocols

While specific experimental records for the determination of the above-listed values for **allyl methyl disulfide** are not readily available in the provided search results, the following are detailed, generalized methodologies for determining the boiling point and solubility of a liquid compound such as **allyl methyl disulfide**.

Boiling Point Determination (Thiele Tube Method)

This method is suitable for small sample volumes.[4]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner)
- Mineral oil

Procedure:

- A small volume of **allyl methyl disulfide** is placed into the small test tube.
- The capillary tube is inserted into the test tube with the open end down.
- The test tube is attached to the thermometer.
- The thermometer and attached tube are placed in the Thiele tube containing mineral oil.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped, and the apparatus is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.^[4]

Solubility Determination (Shake-Flask Method)

This is a common method for determining the solubility of a substance in a specific solvent.^[5]

Apparatus:

- Conical flasks with stoppers
- Shaking incubator or orbital shaker
- Analytical balance
- Centrifuge
- Analytical instrumentation for quantification (e.g., GC-MS)

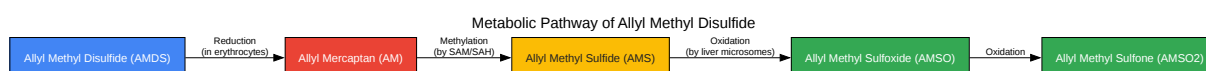
Procedure:

- An excess amount of **allyl methyl disulfide** is added to a known volume of the solvent (e.g., water, ethanol) in a conical flask.
- The flask is securely stoppered and placed in a shaking incubator set to a constant temperature (e.g., 25 °C).
- The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After shaking, the suspension is allowed to stand to let the undissolved solute settle.
- A sample of the supernatant is carefully withdrawn and centrifuged to remove any remaining undissolved droplets.
- The concentration of **allyl methyl disulfide** in the clear supernatant is then determined using a suitable analytical method, such as Gas Chromatography-Mass Spectrometry (GC-MS).

Visualized Pathways and Workflows

Metabolic Pathway of Allyl Methyl Disulfide

Allyl methyl disulfide undergoes a series of metabolic transformations in the body. The process begins with its reduction, followed by methylation and oxidation to form its key metabolites.^{[2][6]}



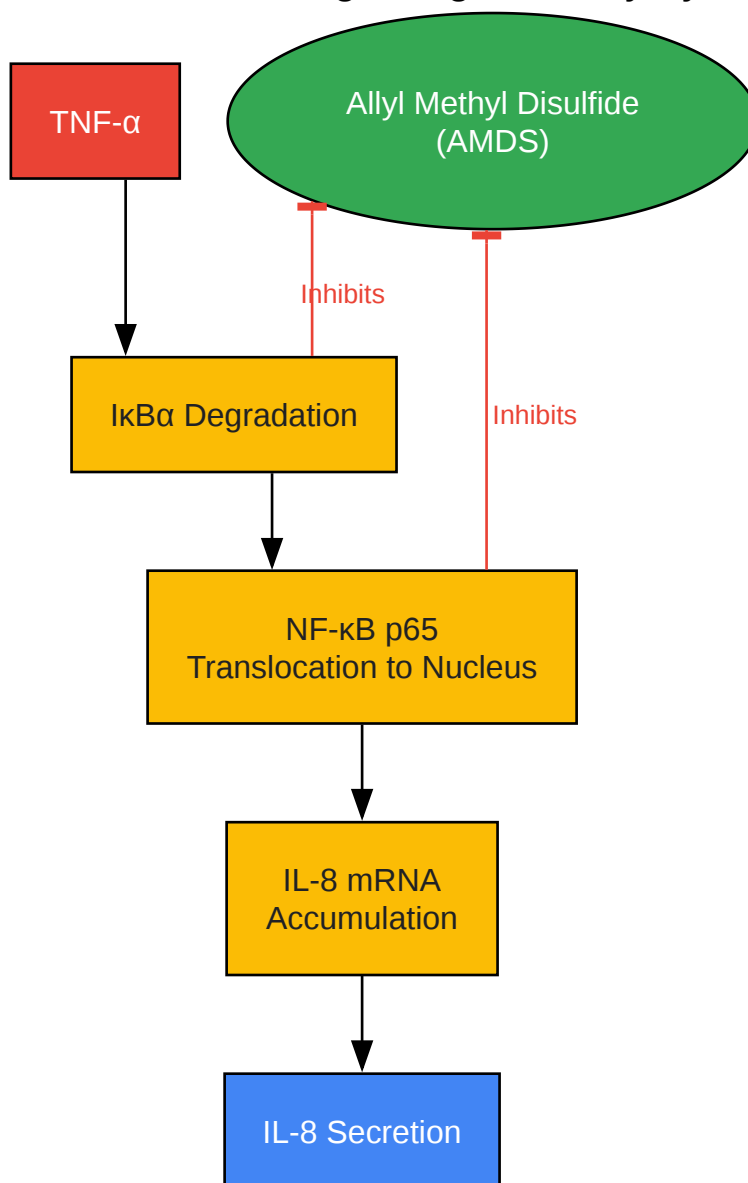
[Click to download full resolution via product page](#)

Metabolic Pathway of **Allyl Methyl Disulfide**.

Inhibition of NF-κB Signaling Pathway

Allyl methyl disulfide has been shown to inhibit the secretion of pro-inflammatory cytokines, such as IL-8, by suppressing the NF- κ B signaling pathway.[1]

Inhibition of NF- κ B Signaling Pathway by AMDS



[Click to download full resolution via product page](#)

AMDS Inhibition of the NF- κ B Signaling Pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Allyl methyl disulfide inhibits IL-8 and IP-10 secretion in intestinal epithelial cells via the NF-κB signaling pathway - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Allyl methyl disulfide | C4H8S2 | CID 62434 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. chem.libretexts.org \[chem.libretexts.org\]](#)
- [5. lup.lub.lu.se \[lup.lub.lu.se\]](#)
- [6. Metabolism and pharmacokinetics studies of allyl methyl disulfide in rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Allyl Methyl Disulfide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1223162/docs#an-in-depth-technical-guide-to-the-physical-properties-of-allyl-methyl-disulfide\]](https://www.benchchem.com/product/b1223162/docs#an-in-depth-technical-guide-to-the-physical-properties-of-allyl-methyl-disulfide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check